

Application Note: Solid-Phase Extraction Protocol for MEHHP from Human Serum

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Compound of Interest

Compound Name: *Mono-2-ethyl-5-hydroxyhexyl phthalate*

CAS No.: *40321-99-1*

Cat. No.: *B134459*

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Introduction

Mono(2-ethyl-5-hydroxyhexyl) phthalate (MEHHP) is a primary oxidative metabolite of the widely used plasticizer di(2-ethylhexyl) phthalate (DEHP). Monitoring MEHHP levels in human serum is crucial for assessing human exposure to DEHP and studying its potential health effects. This application note provides a detailed protocol for the solid-phase extraction (SPE) of MEHHP from human serum, a critical step for sample cleanup and concentration prior to analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The protocol is designed to ensure high recovery and reproducibility, enabling accurate quantification of MEHHP.

Quantitative Data Summary

The following table summarizes the performance characteristics of the described solid-phase extraction protocol for MEHHP in human serum.

Parameter	Value	Reference
Recovery	108.1 ± 9.3% (range: 85.5-124.3%)	[1][2]
80-99% (automated SPE)	[3][4]	
Limit of Detection (LOD)	0.08 ng/mL	[1][2]
Limit of Quantification (LOQ)	0.23 ng/mL	[1]
Intra-day Precision (CV%)	4.9 - 13.3%	[5]
Inter-day Precision (CV%)	5.2 - 13.4%	[5]

Experimental Protocol

This protocol outlines the manual solid-phase extraction procedure for MEHHP from human serum. An automated version can be adapted using a programmable SPE system.[3][4]

Materials:

- Human serum samples
- MEHHP analytical standard
- ¹³C₄-MEHHP (or other suitable isotopic internal standard)
- β-glucuronidase from E. coli K12[3]
- Ammonium acetate buffer (pH 5)[3]
- Formic acid (0.1 M)[3]
- Methanol (HPLC grade)[3]
- Acetonitrile (HPLC grade)[1][3]
- Water (HPLC grade)[3]

- Oasis HLB SPE cartridges (60 mg, 3 mL) or equivalent[3]
- Glass vials and tubes (to minimize phthalate contamination)[6]
- Vortex mixer
- Centrifuge
- Water bath or incubator at 37°C
- SPE manifold

Procedure:

- Sample Pre-treatment and Enzymatic Hydrolysis:
 1. Thaw frozen human serum samples to room temperature.[2] It is recommended to place samples in a 4°C environment for gradual thawing to maintain metabolite stability.[7]
 2. In a glass tube, aliquot 1.0 mL of human serum.
 3. Spike the serum sample with an appropriate amount of $^{13}\text{C}_4$ -MEHHP internal standard.
 4. To deconjugate glucuronidated MEHHP, add 250 μL of ammonium acetate buffer (pH 5) to adjust the sample pH.[3]
 5. Add 5 μL of β -glucuronidase solution.[3]
 6. Vortex the sample gently and incubate at 37°C for at least 90 minutes to ensure complete hydrolysis.[8]
- Solid-Phase Extraction (SPE):
 1. Column Conditioning: Condition the Oasis HLB SPE cartridge by passing 2 mL of methanol followed by 1 mL of 0.1 M formic acid.[3] Do not allow the column to dry out between steps.
 2. Sample Loading:

- After incubation, dilute the serum sample with 5 mL of 0.1 M formic acid.[3]
- Load the entire diluted sample onto the conditioned SPE cartridge at a slow and steady flow rate (approximately 0.5 mL/min).[3]

3. Washing:

- Wash the cartridge with 1 mL of water to remove salts and other polar interferences.[3]
- Follow with a wash of 2 mL of 10% methanol in water to remove less hydrophobic interferences.[3]

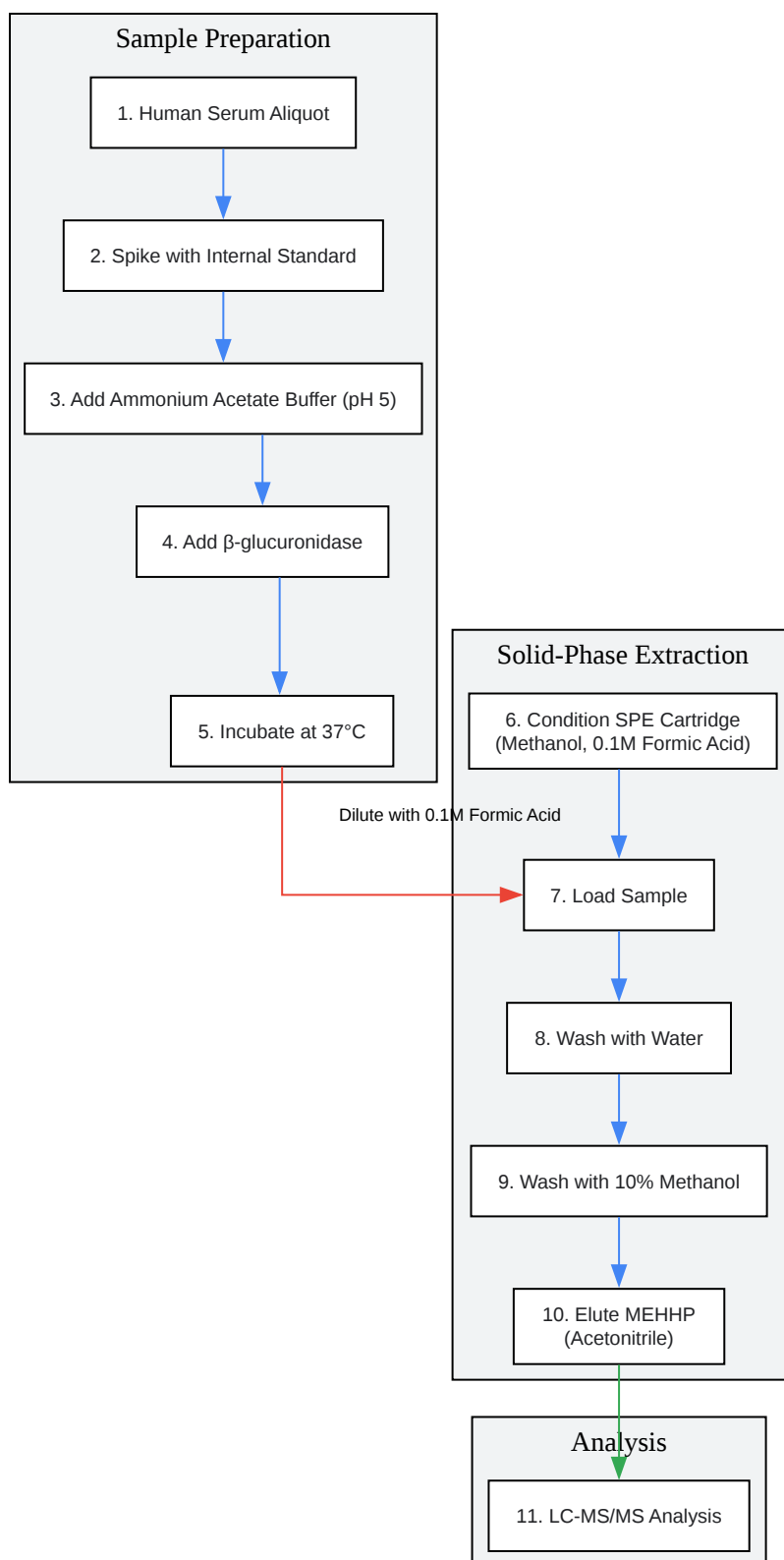
4. Elution:

- Dry the SPE cartridge under vacuum for 5-10 minutes to remove any remaining wash solvent.
- Elute the retained MEHHP and the internal standard from the cartridge with 0.5 mL of acetonitrile into a clean collection tube.[3]

- Sample Analysis:

1. The eluate can be directly injected into an LC-MS/MS system for analysis or evaporated to dryness under a gentle stream of nitrogen and reconstituted in a smaller volume of the initial mobile phase for further concentration.
2. Chromatographic separation is typically achieved using a C18 analytical column with a gradient elution of water and acetonitrile, both containing 0.1% formic acid.[1][3]
3. Quantification is performed using electrospray ionization in negative ion mode (ESI-) with multiple reaction monitoring (MRM).[3]

Experimental Workflow Diagram



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Caption: Workflow for the solid-phase extraction of MEHHP from human serum.

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References

- 1. Determination of Phthalate Metabolites in Human Serum and Urine as Biomarkers for Phthalate Exposure Using Column-Switching LC-MS/MS - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. files01.core.ac.uk [files01.core.ac.uk]
- 3. academic.oup.com [academic.oup.com]
- 4. Automated solid-phase extraction and quantitative analysis of 14 phthalate metabolites in human serum using isotope dilution-high-performance liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. s4science.at [s4science.at]
- 7. Serum/Plasma Sample Collection and Preparation in Metabolomics - Creative Proteomics [metabolomics.creative-proteomics.com]
- 8. scispace.com [scispace.com]
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